

physical properties and melting point of dioctyl phosphate

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Compound of Interest

Compound Name: Dioctyl phosphate

Cat. No.: B048620

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An In-depth Technical Guide on the Physical Properties and Melting Point of **Dioctyl Phosphate**

This guide provides a comprehensive overview of the physical properties of **dioctyl phosphate**, with a specific focus on its melting point. It is intended for researchers, scientists, and professionals in drug development and material science who require detailed technical information on this compound.

Overview of Dioctyl Phosphate

Dioctyl phosphate (CAS No: 3115-39-7), also known as dioctyl hydrogen phosphate, is an organophosphorus compound with the molecular formula $C_{16}H_{35}O_4P$.^{[1][2]} It consists of a central phosphate group bonded to two octyl chains.^[1] This compound is typically a colorless to yellowish or amber liquid at temperatures above its melting point.^[1] It has limited solubility in water but is soluble in organic solvents like ethanol.^{[1][3]} **Dioctyl phosphate** finds applications as a plasticizer, surfactant, and as a solvent or extraction medium in various industrial and research settings.^{[1][3]}

Physical Properties

The key physical and chemical properties of **dioctyl phosphate** are summarized in the table below. These values are essential for understanding the compound's behavior in various experimental and industrial applications.

Property	Value	Source(s)
CAS Number	3115-39-7	[1][2]
Molecular Formula	C ₁₆ H ₃₅ O ₄ P	[1][2]
Molecular Weight	322.42 g/mol	[1]
Melting Point	29-30 °C	[2][4]
Boiling Point	402 °C at 760 mmHg	[2][5]
Density	0.96 - 0.985 g/cm ³	[1][2]
Appearance	Colorless to amber liquid	[1]
Solubility in Water	0.21 g/100 mL at 20 °C	[1]
Flash Point	196.9 °C	[2][5]
LogP	2.67 - 5.84	[1][2]

Melting Point Determination: Experimental Protocol

The melting point of an organic compound is a critical physical property used for identification and purity assessment.[6][7] A pure crystalline solid typically exhibits a sharp melting point range of 0.5-1.0°C.[7] The following is a standard methodology for determining the melting point of a solid organic compound like **dioctyl phosphate** (when in its solid state below 29°C) using a capillary tube and a melting point apparatus.

Materials:

- **Dioctyl Phosphate** sample
- Melting point apparatus or Thiele tube setup with heating oil
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula

- Mortar and pestle (if sample is not a fine powder)

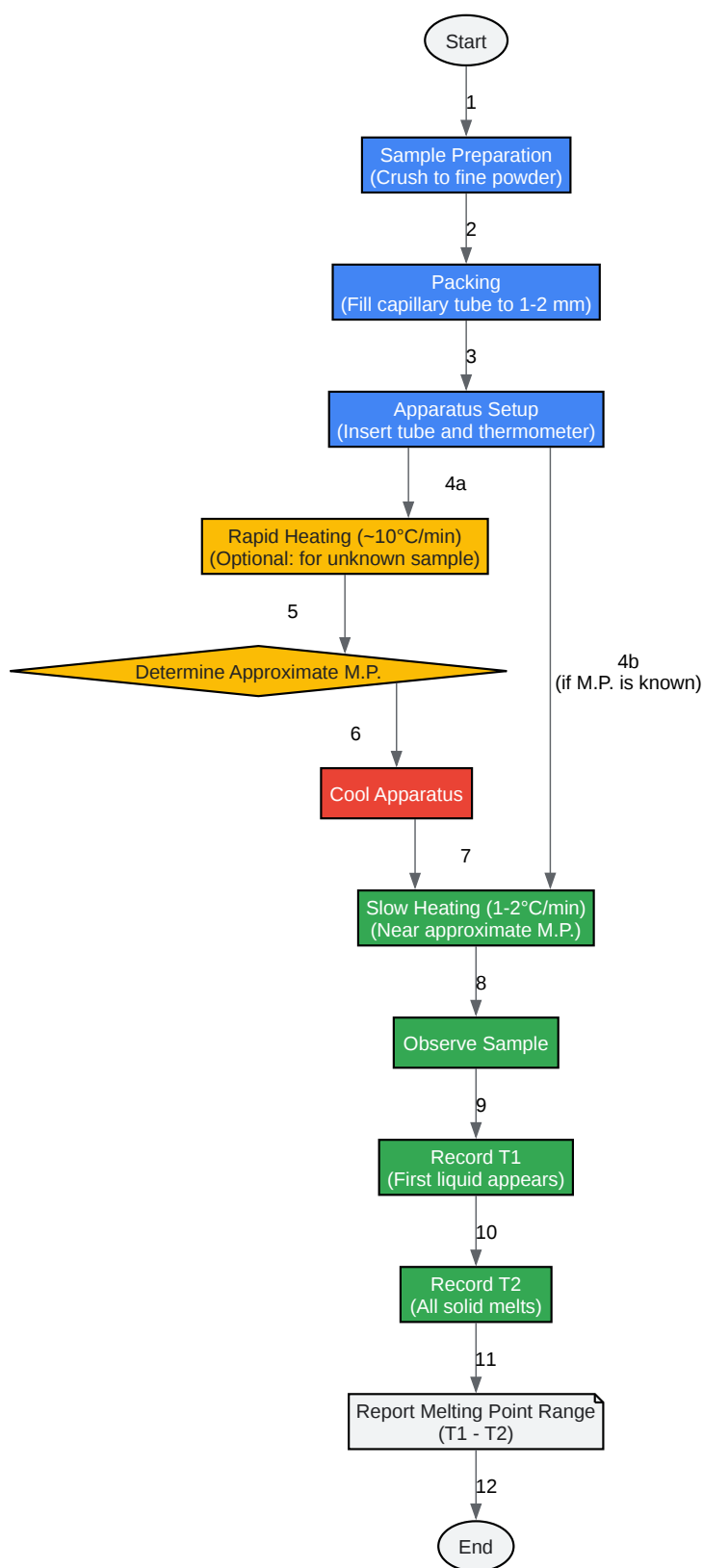
Procedure:

- Sample Preparation:
 - Place a small amount of the **dioctyl phosphate** on a clean, dry surface. If the sample consists of large crystals, gently crush it into a fine powder using a mortar and pestle.[8]
- Capillary Tube Packing:
 - Dip the open end of a capillary tube into the powdered sample.[9]
 - Gently tap the sealed end of the tube on a hard surface to pack the powder down.[9]
 - Repeat until the sample fills the tube to a height of approximately 1-2 mm.[6][8]
- Apparatus Setup:
 - Insert the packed capillary tube into the designated slot in the melting point apparatus.[7][9]
 - Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block or bath.[7]
- Melting Point Measurement:
 - Turn on the heating apparatus. For an unknown compound, it is advisable to first perform a rapid heating (e.g., 10°C/min) to determine an approximate melting range.[7][9]
 - Allow the apparatus to cool below the approximate melting temperature.
 - Begin a second, more precise measurement with a fresh sample. Heat the apparatus slowly, at a rate of about 1-2°C per minute, as the temperature approaches the expected melting point.[7][9]
 - Carefully observe the sample through the viewing lens.

- Data Recording:
 - Record the temperature (T_1) at which the first drop of liquid appears.[\[8\]](#)
 - Continue heating slowly and record the temperature (T_2) at which the last solid crystal melts completely.[\[8\]](#)
 - The melting point is reported as the range from T_1 to T_2 .[\[7\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the protocol for determining the melting point of an organic solid.



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